

Navigating the Solubility of Fmoc-D-4-Bromophenylalanine: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-D-4-Bromophenylalanine*

CAS No.: 198545-76-5

Cat. No.: B557892

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For researchers, scientists, and professionals in drug development, understanding the solubility of **Fmoc-D-4-Bromophenylalanine** is critical for its effective application in solid-phase peptide synthesis (SPPS) and other synthetic methodologies. This in-depth technical guide provides a comprehensive overview of the solubility characteristics of this key amino acid derivative in common laboratory solvents. While specific quantitative data for **Fmoc-D-4-Bromophenylalanine** is not extensively published, this guide extrapolates from established principles for structurally similar Fmoc-protected amino acids and provides detailed experimental protocols for determining precise solubility parameters.

Fmoc-D-4-Bromophenylalanine is a synthetic amino acid derivative where the alpha-amino group of D-4-Bromophenylalanine is protected by a fluorenylmethyloxycarbonyl (Fmoc) group. This protecting group is fundamental to Fmoc-based SPPS due to its stability under acidic conditions and its lability under basic conditions. The incorporation of a bromine atom on the phenyl ring offers unique properties for peptide design and functionalization.

Core Data Presentation: Solubility of Fmoc-D-4-Bromophenylalanine

The solubility of Fmoc-amino acids is a crucial factor in peptide synthesis, directly impacting coupling efficiency and the purity of the final peptide product. Inadequate solubility can lead to diminished reaction kinetics and the formation of deletion sequences in the growing peptide chain.

Qualitative and Estimated Solubility

Based on the general behavior of Fmoc-protected amino acids, **Fmoc-D-4-Bromophenylalanine** is expected to exhibit good solubility in polar aprotic solvents commonly employed in SPPS. The bulky, nonpolar Fmoc group significantly influences its solubility profile, rendering it sparingly soluble in aqueous solutions.

Table 1: Qualitative and Estimated Solubility of **Fmoc-D-4-Bromophenylalanine**

Solvent	Chemical Formula	Molar Mass (g/mol)	General Solubility	Notes
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	Good to Excellent	The most prevalent and effective solvent for dissolving Fmoc-amino acids for SPPS. [1][2][3][4] However, DMF can degrade to dimethylamine, which may lead to premature Fmoc deprotection.[4] The optical rotation of Fmoc-D-4-Bromophenylalanine is measured in DMF, indicating its solubility.[5]
N-Methyl-2-pyrrolidone (NMP)	C ₅ H ₉ NO	99.13	Good to Excellent	Frequently used as an alternative to DMF, NMP often exhibits higher solvating power, particularly for hydrophobic peptide sequences.[2][4] Some Fmoc-amino acids may

show greater decomposition in NMP over extended periods compared to DMF.[4]

Dimethyl
Sulfoxide
(DMSO)

C₂H₆OS

78.13

Good

A strong solvent that can be used to dissolve sparingly soluble Fmoc-amino acids, often in a mixture with other solvents like DMF.[2][3]

Dichloromethane
(DCM)

CH₂Cl₂

84.93

Limited

Generally a poor solvent for Fmoc-amino acids and is more commonly utilized for washing steps in SPPS.[1][6]
Solubility can sometimes be enhanced by the addition of DMF.

Tetrahydrofuran
(THF)

C₄H₈O

72.11

Moderate

Can be used, sometimes in mixtures, but is generally less effective than DMF or NMP for achieving high concentrations.
[3][6]

Water	H ₂ O	18.02	Sparingly Soluble to Insoluble	The hydrophobic nature of the Fmoc group and the bromophenyl side chain significantly limits solubility in aqueous solutions. ^{[6][7][8]}
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Note: This table provides a general guide. Actual solubility can vary based on the specific lot, purity of the compound, and the experimental conditions, including temperature and the presence of any additives.

Experimental Protocols

To obtain precise quantitative solubility data, it is recommended to perform experimental determinations. The following protocols outline standard methods for this purpose.

Protocol 1: Gravimetric Method for Solubility Determination

This protocol describes a general method for the gravimetric determination of the solubility of **Fmoc-D-4-Bromophenylalanine** in a specific solvent at a given temperature.

Materials:

- **Fmoc-D-4-Bromophenylalanine**
- Selected solvents (e.g., DMF, NMP, DCM)
- Analytical balance (readable to 0.1 mg)
- Vials with screw caps
- Thermostatically controlled shaker or water bath

- Centrifuge
- Micropipettes
- Drying oven or vacuum desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of **Fmoc-D-4-Bromophenylalanine** to a pre-weighed vial.
- **Solvent Addition:** Add a known volume (e.g., 1.0 mL) of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is achieved.
- **Phase Separation:** After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
- **Aliquoting:** Carefully withdraw a known volume of the supernatant (the saturated solution) using a micropipette, ensuring no solid particles are transferred.
- **Solvent Evaporation:** Place the aliquot in a pre-weighed vial and evaporate the solvent under a stream of nitrogen or in a vacuum desiccator until a constant weight is achieved.
- **Calculation:** The solubility is calculated by dividing the mass of the dried residue by the volume of the aliquot taken.

Protocol 2: HPLC-Based Method for Solubility Determination

This protocol outlines a method for determining the quantitative solubility of **Fmoc-D-4-Bromophenylalanine** using High-Performance Liquid Chromatography (HPLC).

Materials:

- **Fmoc-D-4-Bromophenylalanine**

- Selected solvents (e.g., DMF, NMP, DCM)
- Analytical balance
- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

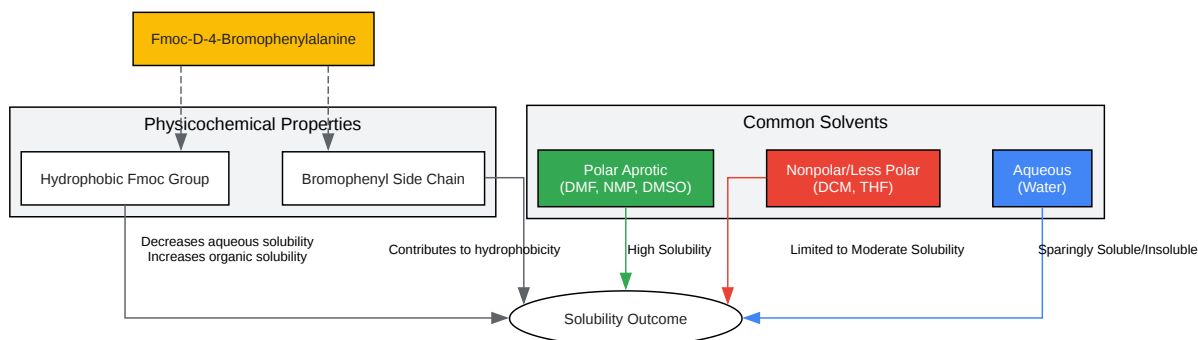
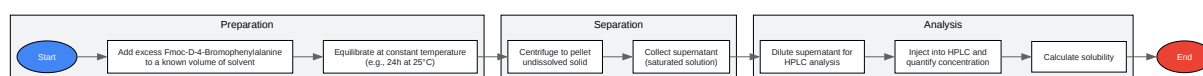
Procedure:

- Preparation of Saturated Solutions: Add an excess amount of **Fmoc-D-4-Bromophenylalanine** to a known volume of the selected solvent in a sealed vial.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge the vial at high speed to pellet the undissolved solid.
- Sample Preparation for Analysis: Carefully withdraw a known volume of the supernatant. Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Inject the diluted sample into the HPLC system.
 - Use a reverse-phase C18 column and a suitable mobile phase gradient (e.g., water/acetonitrile with 0.1% TFA).
 - Detect the **Fmoc-D-4-Bromophenylalanine** peak by UV absorbance at approximately 265 nm or 301 nm.

- Quantification: Determine the concentration of **Fmoc-D-4-Bromophenylalanine** in the diluted sample by comparing its peak area to a pre-established calibration curve. Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **Fmoc-D-4-Bromophenylalanine**.



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